

# The Pharmacokinetics and Bioavailability of Oral Enalapril: A Technical Guide

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This technical guide provides a comprehensive overview of the pharmacokinetics and bioavailability of oral **enalapril**, an angiotensin-converting enzyme (ACE) inhibitor widely used in the management of hypertension and heart failure. **Enalapril** is a prodrug that is hydrolyzed in the liver to its active metabolite, **enalaprilat**, which is responsible for its therapeutic effects. Understanding the absorption, distribution, metabolism, and excretion (ADME) of **enalapril** and **enalaprilat** is critical for optimizing its clinical use and for the development of new drug formulations.

## Pharmacokinetic Profile

The pharmacokinetic properties of **enalapril** and its active metabolite, **enalaprilat**, have been extensively studied. Following oral administration, **enalapril** is rapidly absorbed and subsequently converted to **enalaprilat**.

## Absorption

Oral **enalapril** is well-absorbed from the gastrointestinal tract, with approximately 60% of an administered dose being absorbed.<sup>[1][2][3]</sup> The absorption of **enalapril** is not significantly affected by the presence of food, allowing for administration without regard to meals.<sup>[1][2][4][5][6][7]</sup> Peak plasma concentrations of **enalapril** are typically observed within one hour of oral administration.<sup>[1][2][3][4][8]</sup>

## Distribution

The volume of distribution for **enalapril** is reported to be between 1 to 2.4 L/kg.[4] **Enalaprilat** is distributed into most tissues, but it poorly crosses the blood-brain barrier.[4] Less than 50% of **enalaprilat** is bound to human plasma proteins.

## Metabolism

**Enalapril** is a prodrug that undergoes extensive first-pass metabolism in the liver to form its active diacid metabolite, **enalaprilat**. [2][8] This bioactivation is crucial for the drug's therapeutic effect, as **enalapril** itself is a weak ACE inhibitor. The conversion is mediated by hepatic esterases. Beyond its conversion to **enalaprilat**, no other significant metabolism of **enalapril** is observed in humans.[2]

## Excretion

**Enalapril** and **enalaprilat** are primarily eliminated by the kidneys.[2] Approximately 94% of an administered dose is recovered in the urine and feces as either **enalapril** or **enalaprilat**. [1][2] [3] Urinary excretion accounts for about 61% of the dose, with approximately 40% of this being in the form of **enalaprilat**. Fecal excretion accounts for the remaining 33%.

The elimination of **enalaprilat** is characterized by a biphasic pattern. The initial phase has a half-life of 2 to 6 hours, reflecting renal filtration.[8][9] This is followed by a prolonged terminal phase with a half-life of approximately 36 hours, which is attributed to the binding of **enalaprilat** to ACE.[8][9] However, the effective half-life for accumulation following multiple doses is approximately 11 hours.[2]

## Bioavailability

The oral bioavailability of **enalapril**, in terms of the active metabolite **enalaprilat**, is approximately 40%.[10] This is a result of both incomplete absorption of the parent drug and its first-pass metabolism.

## Data Presentation: Pharmacokinetic Parameters

The following tables summarize the key pharmacokinetic parameters for **enalapril** and **enalaprilat** following oral administration of **enalapril**.

Table 1: Pharmacokinetic Parameters of **Enalapril** in Healthy Adult Volunteers

| Parameter                                | Value           | Reference(s)                                                                                        |
|------------------------------------------|-----------------|-----------------------------------------------------------------------------------------------------|
| Absorption                               | ~60%            | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                                         |
| Tmax (Time to Peak Plasma Concentration) | ~1 hour         | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a> |
| Elimination Half-life ( $t_{1/2}$ )      | 1.3 - 1.6 hours | <a href="#">[11]</a> <a href="#">[12]</a>                                                           |

Table 2: Pharmacokinetic Parameters of **Enalaprilat** in Healthy Adult Volunteers Following Oral **Enalapril** Administration

| Parameter                                           | Value         | Reference(s)                                                                                        |
|-----------------------------------------------------|---------------|-----------------------------------------------------------------------------------------------------|
| Bioavailability                                     | ~40%          | <a href="#">[10]</a>                                                                                |
| Tmax (Time to Peak Plasma Concentration)            | 3 - 4 hours   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[8]</a> |
| Effective Half-life ( $t_{1/2}$ ) (Multiple Dosing) | ~11 hours     | <a href="#">[2]</a>                                                                                 |
| Terminal Elimination Half-life ( $t_{1/2}$ )        | 35 - 38 hours | <a href="#">[8]</a>                                                                                 |
| Protein Binding                                     | < 50%         |                                                                                                     |

## Experimental Protocols

The determination of **enalapril** and **enalaprilat** concentrations in biological matrices is crucial for pharmacokinetic and bioequivalence studies. The following sections detail typical experimental protocols.

## Bioequivalence Study Design

A common design for a bioequivalence study of **enalapril** is a single-dose, two-treatment, two-period, crossover study in healthy volunteers.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Subjects: Healthy male and non-pregnant, non-lactating female volunteers.[14]
- Dose: A single oral dose of a 20 mg **enalapril** maleate tablet is often used.[11][13][14]
- Washout Period: A washout period of at least 7 days separates the two treatment periods.[6][13]
- Blood Sampling: Venous blood samples are collected at predetermined time points, for example: 0 (pre-dose), 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, 24, 36, and 48 hours post-dose.[1][3]

## Sample Preparation

Plasma samples are typically prepared for analysis using either protein precipitation (PPT) or solid-phase extraction (SPE).

- Protein Precipitation (PPT):
  - To a 300  $\mu$ L aliquot of plasma, add 900  $\mu$ L of ice-cold acetonitrile containing an internal standard (e.g., tolbutamide).[17][8]
  - Vortex the mixture for 10 minutes.[17]
  - Centrifuge at 10,000 rpm for 15 minutes.[17]
  - The supernatant is then transferred for LC-MS/MS analysis.[17]
- Solid-Phase Extraction (SPE):
  - Condition a C18 SPE cartridge with methanol followed by water.[4][10]
  - Apply the plasma sample to the cartridge.[4][10]
  - Wash the cartridge with 20 mmol/L HCl and then with petroleum ether.[4]
  - Elute the analytes with methanol.[4]
  - Evaporate the eluent to dryness and reconstitute the residue in the mobile phase for injection.[4]

## Analytical Method: LC-MS/MS

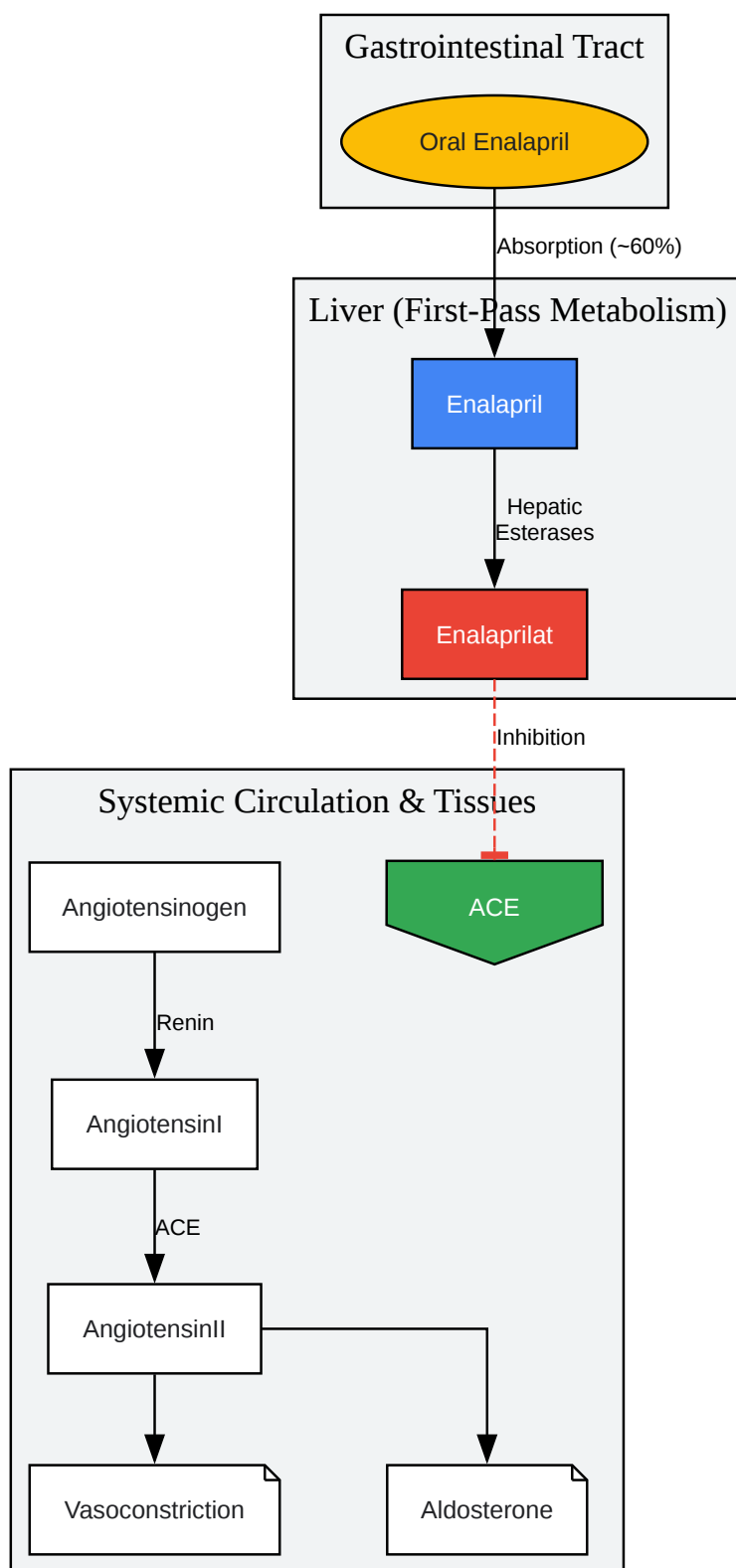
A validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method is commonly used for the simultaneous quantification of **enalapril** and **enalaprilat** in human plasma.<sup>[5][8][10]</sup>

- Chromatographic Separation:
  - Column: A C18 reversed-phase column (e.g., Zorbax XDB-ODS C18, 2.1mm × 30mm, 3.5 μm).<sup>[5]</sup>
  - Mobile Phase: A gradient or isocratic mixture of methanol, water, and formic acid (e.g., 74:24:2 v/v/v).<sup>[5]</sup>
  - Flow Rate: 0.2 mL/min.<sup>[5]</sup>
- Mass Spectrometric Detection:
  - Ionization: Electrospray ionization (ESI) in positive ion mode.<sup>[5][8]</sup>
  - Detection Mode: Multiple Reaction Monitoring (MRM).<sup>[5][8]</sup>
  - Transitions:
    - **Enalapril**: m/z 377 → 234<sup>[5][8]</sup>
    - **Enalaprilat**: m/z 349 → 206<sup>[5][8]</sup>
- Calibration and Quantification:
  - Calibration curves are constructed by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
  - The linear range is typically from 0.1 to 100 ng/mL for both **enalapril** and **enalaprilat**.<sup>[5][10]</sup>

## Mandatory Visualizations

## Enalapril Metabolism and Mechanism of Action

The following diagram illustrates the conversion of the prodrug **enalapril** to its active form, **enalaprilat**, and its subsequent inhibition of the Angiotensin-Converting Enzyme (ACE) within the Renin-Angiotensin-Aldosterone System (RAAS).

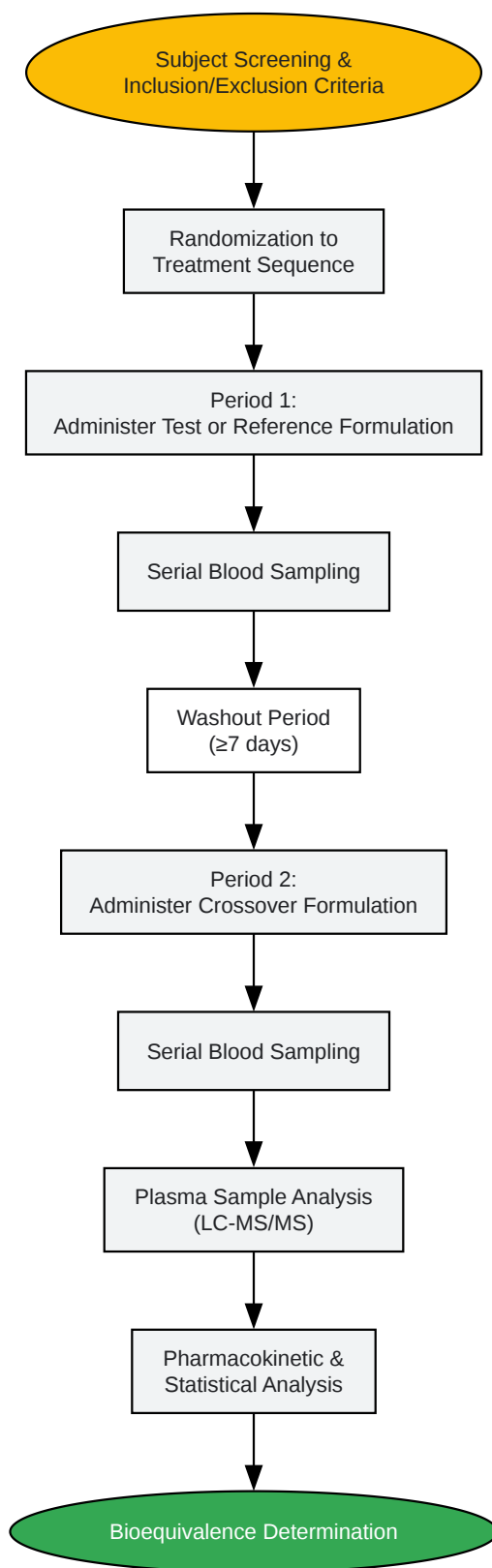


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Caption: Metabolic activation of **enalapril** and its role in the RAAS.

## Experimental Workflow for a Bioequivalence Study

This diagram outlines the typical workflow for a clinical bioequivalence study of an oral **enalapril** formulation.

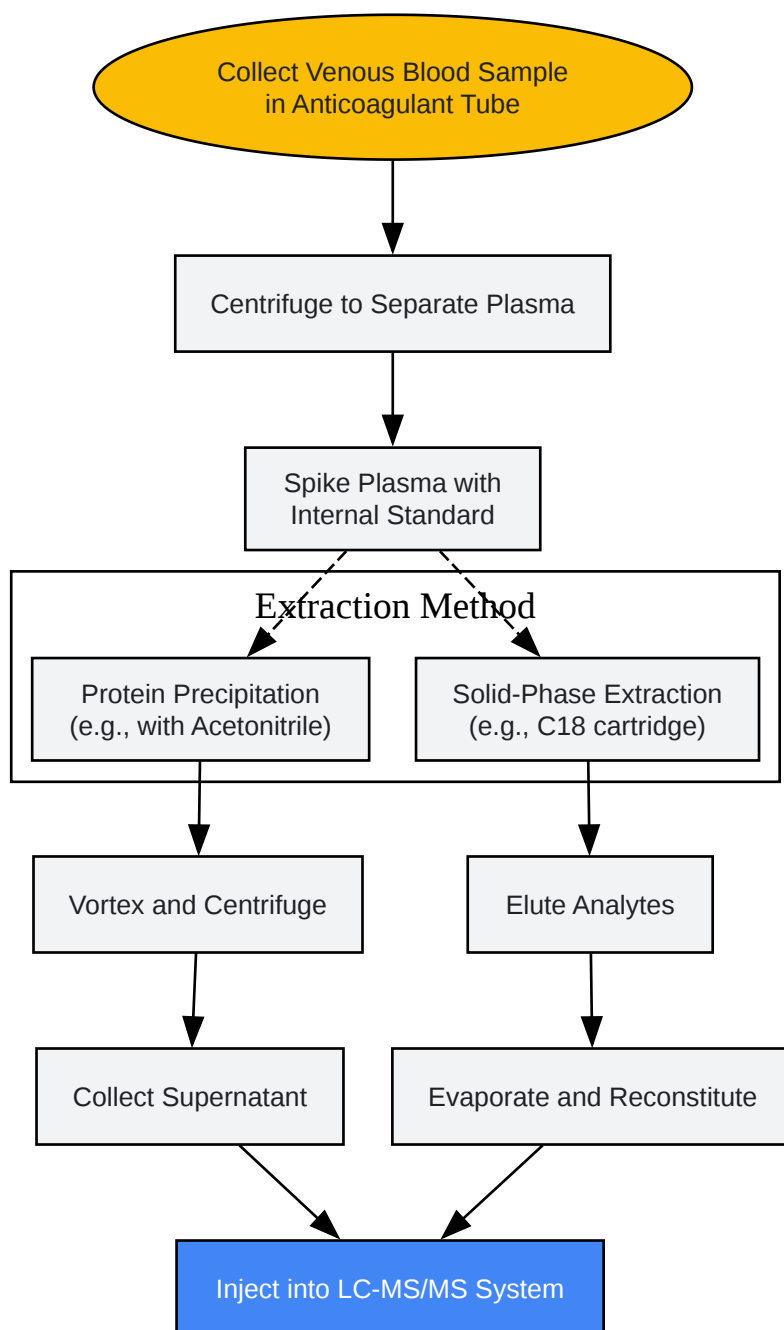


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Caption: Workflow of a two-period crossover bioequivalence study.

## Analytical Sample Preparation Logical Flow

This diagram details the logical steps involved in preparing a plasma sample for the quantification of **enalapril** and **enalaprilat**.



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Caption: Plasma sample preparation for LC-MS/MS analysis.

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